

comparative analysis of phthalate content in different consumer products

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phthalate*

Cat. No.: *B1215562*

[Get Quote](#)

Phthalate Content in Consumer Products: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **phthalate** content across various consumer products, supported by experimental data. **Phthalates**, a class of synthetic chemicals, are widely used as plasticizers to enhance the flexibility and durability of plastics. However, concerns regarding their potential endocrine-disrupting properties and other adverse health effects have led to increased scrutiny and regulation of their use. This document summarizes quantitative data on **phthalate** concentrations in different product categories, details the analytical methodologies used for their detection, and illustrates the experimental workflow and a key signaling pathway affected by these compounds.

Comparative Analysis of Phthalate Content

The following tables summarize the concentration of various **phthalates** found in different consumer product categories. It is important to note that concentrations can vary significantly depending on the specific product, brand, country of origin, and manufacturing process.

Table 1: **Phthalate** Content in Food and Food Packaging

Product Sub-Category	Phthalate	Concentration Range	Notes
Meat Products (in textile packaging)	DBP	0.40 - 11.11 mg/kg	Concentration increased with storage time.[1]
DEHP	0.58 - 28.20 mg/kg	Concentration increased with storage time.[1]	
Convenience Foods (from plastic packages)	DEHP	Not explicitly quantified, but migration confirmed.	Fatty foods are more prone to migration.[2] [3]
DBP	Exceeded specific migration limit of 0.3 mg/kg in one sample. [2]		
Curry (from packaging)	DEHP	0.61 µg/L	Migration from packaging into the food product.[4]
Food Simulants (from plastic containers)	DBP	Below 0.3 mg/kg	Migration observed under microwave heating.[4]
BBP	Not explicitly quantified, but migration analyzed.		
Corn and Potato Snacks	ATBC	7.09 µg/g	ATBC is a phthalate substitute.[2]
DEP	1.44 µg/g		
DEHP	0.57 µg/g		
DBP	0.77 µg/g		
DIBP	1.51 µg/g		

Table 2: **Phthalate** Content in Cosmetics and Personal Care Products

Product Sub-Category	Phthalate	Concentration Range	Notes
Adult-Use Cosmetics (General)	DEP	80 µg/g - 36,006 µg/g	Detected in 20 out of 60 products.[5]
DBP	123 µg/g - 62,607 µg/g	Detected in 11 out of 60 products, primarily nail products.[5]	
Baby-Care Products	DEP	10 µg/g - 274 µg/g	Detected in 5 out of 24 products.[5]
General Cosmetics (France & Spain)	DEHP	Most frequently detected above 1 µg/mL	4.86% of 1110 samples contained at least one phthalate above the threshold. [6][7][8]
DBP	Second most frequently detected		
Creams and Body/Hand Lotions	-	11.01% positive samples	One of the highest percentages of positive samples among cosmetic categories.[8]
Lip Gloss and Lipsticks	-	7.24% positive samples	
Nail Polish	DBP	Up to 59,815 ppm	
DEP	Up to 38,663 ppm	Detected in fragrances.[9]	
Zinc Oxide Creams	Total Phthalates	1750 µg/g	
Childcare Lotions and Creams	DEP	Mean: 438 µg/g	
DEHP	Mean: 2.03 µg/g		

Table 3: **Phthalate** Content in Children's Toys and Products

Product Sub-Category	Phthalate	Concentration Range (% w/w)	Notes
Plastic Toys (General)	Diisobutyl phthalate (DIBP) & Di-n-butyl phthalate (DnBP)	Below regulatory limits in tested samples.	The US Consumer Product Safety Improvement Act of 2008 established a 0.1% (w/w) limit for six phthalate esters. [10] [11]
DEHP	Major phthalate found in one PVC toy sample.		
Various Children's Products (Accessories, Stationery, Toys, etc.)	DBP	Up to 33.12%	Concentrations varied significantly across different product types. [12]
DEHP	Up to 38.95%	The most frequently detected plasticizer. [12]	
DINP	Up to 40.52%	Highest concentration found in an eraser. [12]	
DIBP	Up to 27.20%		
Children's Product Packaging	DiDP	116,000 - 129,000 ppm	Packaging can be a significant source of phthalate exposure. [13]
DiNP	157,000 - 172,000 ppm		

Table 4: **Phthalate** Content in Medical Devices

Product Sub-Category	Phthalate	Concentration Range	Notes
PVC Medical Devices (General)	DEHP	32.8% - 39.7% (w/w of plastic)	DEHP is the predominant phthalate found. [14]
DEHP (leached into IV solutions)	Up to 148 µg/L		
Apheresis Kit	DEHP	25% - 59% (g/100 g of PVC)	
Various PVC Medical Devices	TOTM	Predominant plasticizer in many devices.	Often accompanied by DEHP as an impurity (<0.1% w/w). [15]
General Medical Supplies (72 devices)	DEHP (leached into simulant)	Median: 22.3 µg (range: n.d.–54,600 µg) in 60 min	Found in 98% of the devices. [16]
Respiratory Support Devices	DEHP (leached)	Median: 6560 µg	Highest amount leached among product categories. [16]
IV Fluids	DEHP	88% of total leached phthalates	
DEP	5.6% of total leached phthalates		
DiBP	3.6% of total leached phthalates		
DBP	2.5% of total leached phthalates		

Experimental Protocols

The quantification of **phthalates** in consumer products typically involves sample preparation, extraction, and analysis using chromatographic techniques coupled with mass spectrometry.

1. Sample Preparation:

- **Solid Samples** (e.g., plastics, toys): Samples are typically cryomilled or cut into small pieces to increase the surface area for extraction.^[13] For some analyses, a specific weight of the prepared sample (e.g., 1 g) is used for extraction.^[10]
- **Liquid and Semi-Solid Samples** (e.g., cosmetics, food): These samples may be directly extracted or may require homogenization. For viscous samples, a solid-phase support like Celite can be used to create a mixture that allows for efficient solvent extraction.

2. Extraction:

The goal of extraction is to isolate the **phthalates** from the sample matrix. Common methods include:

- **Solvent Extraction:** This is a widely used technique where the sample is mixed with an organic solvent (e.g., methylene chloride, hexane, cyclohexane) that dissolves the **phthalates**.^[10] Techniques like sonication or Soxhlet extraction can be employed to enhance the extraction efficiency.^{[10][17]}
- **Solid-Phase Extraction (SPE):** This method is used for cleanup and concentration of the analytes from the initial extract. The extract is passed through a cartridge containing a solid adsorbent that retains the **phthalates**, which are then eluted with a small volume of a different solvent.^[18]
- **Solid-Phase Microextraction (SPME):** A fiber coated with a stationary phase is exposed to the sample (or its headspace), and the **phthalates** adsorb to the fiber. The fiber is then directly introduced into the injection port of a gas chromatograph for analysis.^[14]

3. Analytical Instrumentation:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is the most common technique for **phthalate** analysis.^[10] The extracted sample is injected into the GC, where the different **phthalates** are separated based on their boiling points and interaction with the stationary

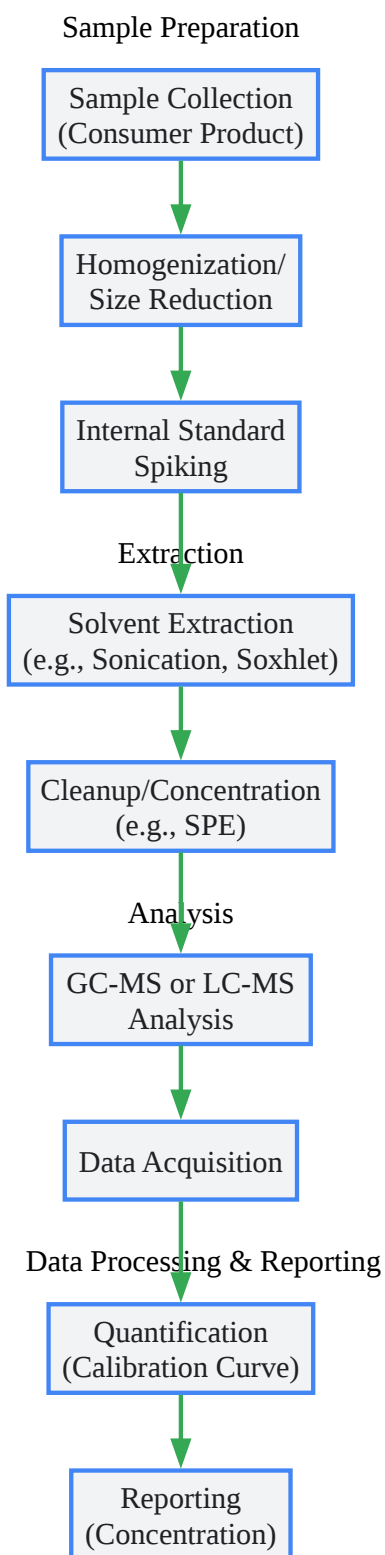
phase of the GC column. The separated compounds then enter the mass spectrometer, which ionizes them and separates the ions based on their mass-to-charge ratio, allowing for both identification and quantification.

- Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS is also used, particularly for less volatile **phthalates** or when derivatization is to be avoided. The separation occurs in a liquid mobile phase, and detection is performed by a mass spectrometer.

4. Quantification:

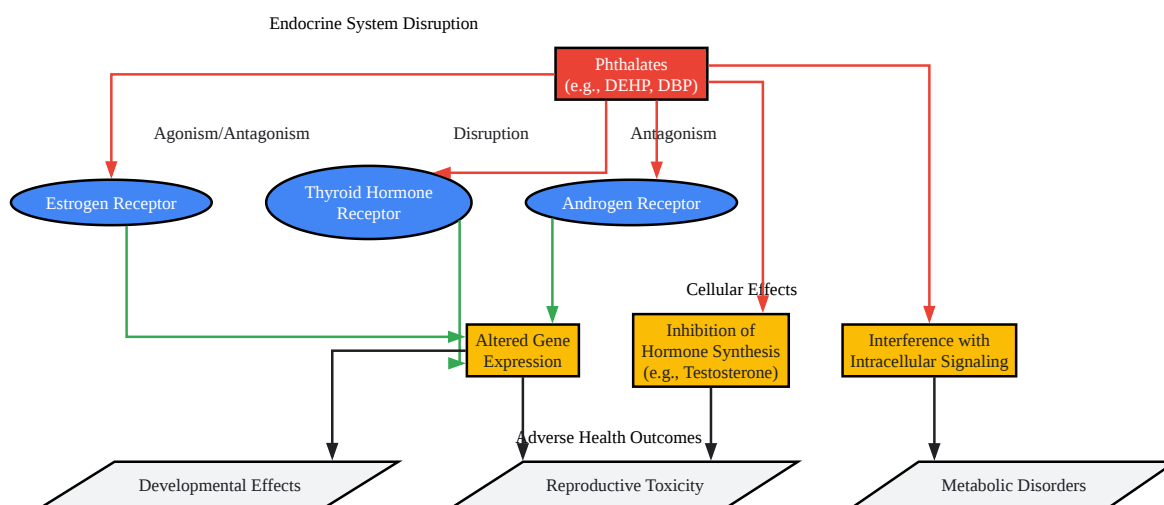
Quantification is typically performed using an internal standard method. A known amount of a compound with similar chemical properties to the analytes (but not present in the sample) is added to the sample before extraction. The ratio of the analyte peak area to the internal standard peak area is then used to determine the concentration of the analyte by comparing it to a calibration curve prepared with known concentrations of **phthalate** standards.^[19]

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **phthalate** analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phthalate migration from packaging materials into food | Potravinarstvo Slovak Journal of Food Sciences [potravinarstvo.com]

- 2. chromatographyonline.com [chromatographyonline.com]
- 3. Food Packaging and Chemical Migration: A Food Safety Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. fda.gov [fda.gov]
- 6. Phthalate Esters in Different Types of Cosmetic Products: A Five-Year Quality Control Survey: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Analysis of consumer cosmetic products for phthalate esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. chromatographyonline.com [chromatographyonline.com]
- 11. gcms.labrulez.com [gcms.labrulez.com]
- 12. Phthalate Plasticizers in Children's Products and Estimation of Exposure: Importance of Migration Rate - PMC [pmc.ncbi.nlm.nih.gov]
- 13. apps.ecology.wa.gov [apps.ecology.wa.gov]
- 14. researchgate.net [researchgate.net]
- 15. ovid.com [ovid.com]
- 16. Leaching of Phthalates from Medical Supplies and Their Implications for Exposure - PMC [pmc.ncbi.nlm.nih.gov]
- 17. hpst.cz [hpst.cz]
- 18. Determination of Migration of Six Phthalate Esters in Plastic Toys by GC-MS/MS Coupled with Solid-Phase Extraction Using Cucurbit[n]urils as Adsorbent [openchemicalengineeringjournal.com]
- 19. gcms.cz [gcms.cz]
- To cite this document: BenchChem. [comparative analysis of phthalate content in different consumer products]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215562#comparative-analysis-of-phthalate-content-in-different-consumer-products]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com